

# Application Notes: Prodelphinidin B2 in Advanced Cosmetic Formulations

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## Compound of Interest

Compound Name: *Prodelphinidin B2*

Cat. No.: *B13412836*

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## Introduction: The Scientific Rationale for Prodelphinidin B2 in Skincare

**Prodelphinidin B2** is a B-type proanthocyanidin, a class of condensed tannins formed from the polymerization of flavan-3-ol monomers, specifically galliccatechin and epigallocatechin.[1] These polyphenolic compounds are abundant in various plant sources, including grape seeds, pomegranate peels, green tea, and the bark of *Myrica rubra*. [2][3][4] In the field of cosmetic science, **Prodelphinidin B2** is emerging as a potent, multi-functional active ingredient. Its robust biological activities, primarily centered around antioxidant, anti-inflammatory, and matrix-protective effects, position it as a valuable component in formulations targeting premature aging, environmental stress, and skin sensitivity. [1][5][6]

This document serves as a technical guide for researchers and formulators, providing a detailed exploration of **Prodelphinidin B2**'s mechanisms of action and offering a suite of validated in vitro protocols to substantiate its efficacy in cosmetic applications. The methodologies described herein are designed to provide a clear, evidence-based framework for product development and claim substantiation.

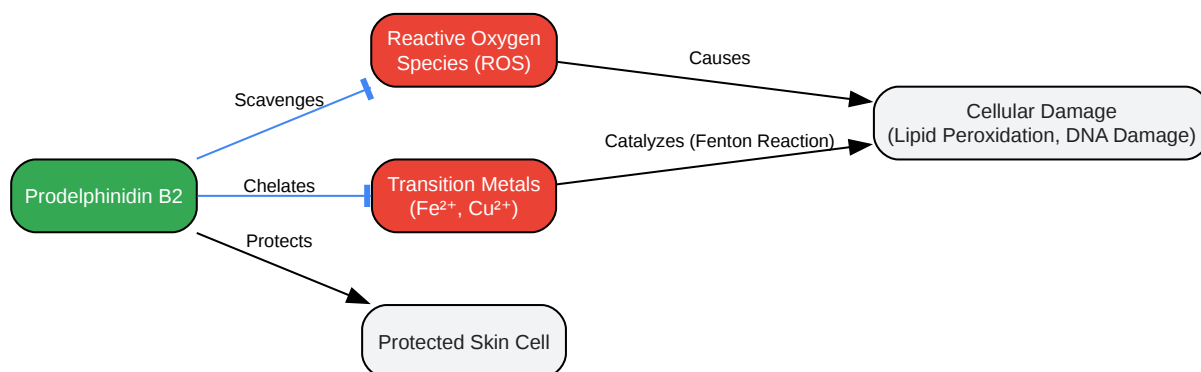
## Core Mechanisms of Action in Skin Biology

The efficacy of **Prodelphinidin B2** in cosmetic science is not attributable to a single mode of action but rather to its ability to intervene at multiple points within the complex biological pathways of skin aging and inflammation.

### Superior Antioxidant Defense System

Oxidative stress, induced by reactive oxygen species (ROS) from UV radiation and pollution, is a primary catalyst for extrinsic skin aging.[7] **Prodelphinidin B2** offers a multi-pronged defense against this damage.

- **Direct Radical Scavenging:** It directly neutralizes free radicals, protecting vital cellular components like DNA, proteins, and lipids from oxidative damage.[5][8]
- **Metal Ion Chelation:** **Prodelphinidin B2** can chelate transition metals such as copper ( $\text{Cu}^{2+}$ ) and iron ( $\text{Fe}^{2+}$ ).[9] This is a critical function, as it prevents the generation of highly destructive hydroxyl radicals via the Fenton reaction, a major source of oxidative damage in the skin.[9][10]



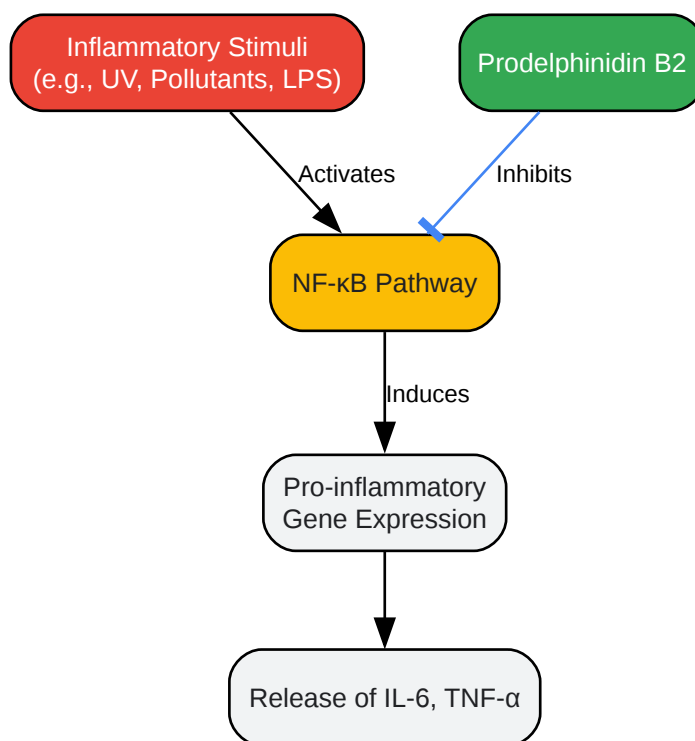
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Caption: **Prodelphinidin B2's** dual antioxidant mechanism.

### Potent Anti-inflammatory Modulation

Chronic inflammation accelerates the breakdown of the skin's structural matrix. **Prodelphinidin B2** helps to mitigate this by downregulating key inflammatory pathways.

- Cytokine Suppression: It can significantly reduce the expression of pro-inflammatory cytokines, such as Interleukin-6 (IL-6) and Tumor Necrosis Factor-alpha (TNF- $\alpha$ ), which are often elevated in irritated or photo-damaged skin.[11][12][13]
- NF- $\kappa$ B Pathway Inhibition: Evidence suggests that related prodelphinidins can inhibit the NF- $\kappa$ B signaling pathway, a central regulator of the inflammatory response.[1] By preventing the activation of NF- $\kappa$ B, **Prodelphinidin B2** can halt the transcription of numerous inflammatory genes.



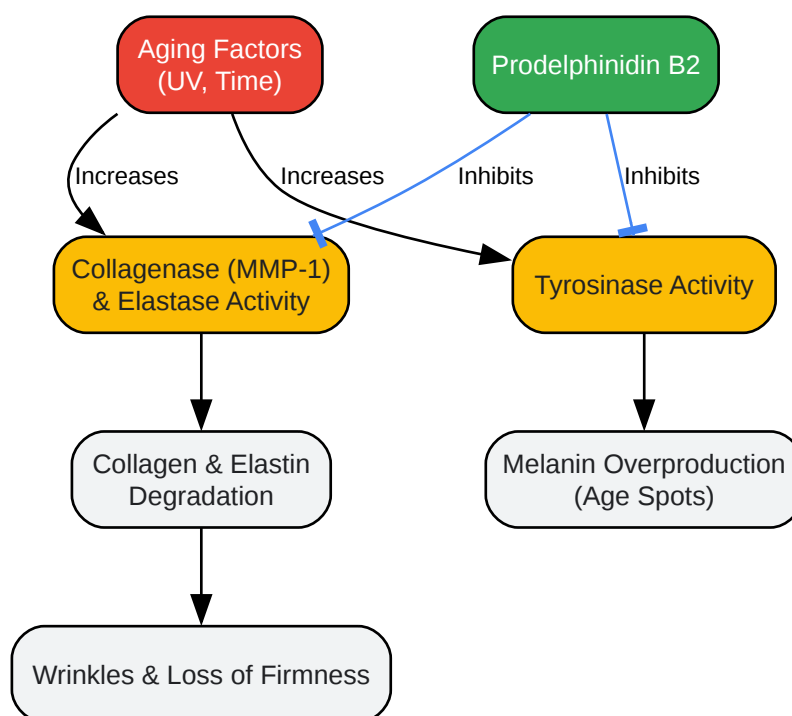
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Caption: **Prodelphinidin B2**'s role in modulating inflammation via NF- $\kappa$ B.

## Comprehensive Anti-Aging Activity

**Prodelphinidin B2** addresses the visible signs of aging through multiple targeted actions that preserve the integrity and appearance of the skin.

- **Enzyme Inhibition:** It demonstrates inhibitory activity against key enzymes responsible for the degradation of the extracellular matrix (ECM), including collagenase (MMP-1) and elastase. [14][15][16] This helps to maintain skin firmness and elasticity.
- **Hyperpigmentation Control:** **Prodelphinidin B2** acts as a mixed-type competitive inhibitor of tyrosinase, the rate-limiting enzyme in melanin production.[10] By modulating this enzyme, it can help to reduce the appearance of age spots and promote a more even skin tone.[16][17]



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Caption: Multi-target anti-aging mechanisms of **Prodelphinidin B2**.

## Application & Formulation Guidelines

- **Recommended Use Level:** 0.05% - 1.0% (w/w) in finished formulations. The optimal concentration should be determined through efficacy testing for the specific product matrix.
- **Solubility:** Soluble in water, ethanol, and hydro-alcoholic systems.
- **pH Stability:** Best formulated in the pH range of 4.0 - 6.5 to maintain structural integrity and prevent degradation.

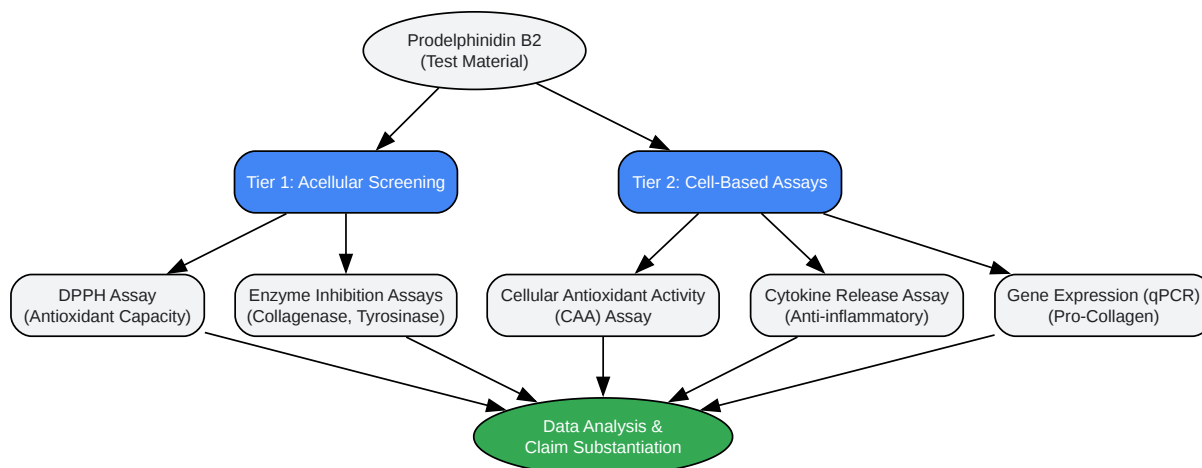
- Formulation Strategy: Due to its potent antioxidant nature, **Prodelphinidin B2** can itself be prone to oxidation.
  - Chelating Agents: The inclusion of a chelating agent (e.g., Disodium EDTA, Sodium Phytate) is highly recommended to bind trace metal ions that could catalyze its degradation.
  - Synergistic Antioxidants: Combining with other antioxidants like ascorbic acid (Vitamin C) and tocopherol (Vitamin E) can create a regenerative antioxidant cascade, enhancing overall product stability and efficacy.[18]
  - Delivery Systems: For advanced formulations, consider encapsulation technologies such as liposomes or niosomes.[19] This can protect **Prodelphinidin B2** from degradation, improve its penetration into the stratum corneum, and ensure its sustained release.
  - Packaging: Use of airless pumps and opaque or UV-protective packaging is critical to prevent degradation from oxygen and light exposure.[18]

## Safety & Toxicological Profile

Toxicological studies on the closely related Procyanidin B-2 have demonstrated a high safety profile for topical application. These studies showed no evidence of mutagenicity, primary skin irritation, or skin sensitization.[20][21] The lethal dose was determined to be greater than 2000 mg/kg via subcutaneous injection in rats.[20] While this data provides strong supporting evidence, it is imperative that any new formulation containing **Prodelphinidin B2** undergoes its own rigorous safety assessments, including Human Repeat Insult Patch Testing (HRIPT), to ensure product safety and regulatory compliance.[22]

## Protocols for Efficacy Substantiation

The following section provides detailed, step-by-step protocols for the in vitro evaluation of **Prodelphinidin B2**'s key biological activities. These assays provide the foundational data required to support cosmetic claims.



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Caption: Recommended workflow for efficacy testing.

## Protocol 1: DPPH (2,2-diphenyl-1-picrylhydrazyl) Radical Scavenging Assay

Principle: This spectrophotometric assay measures the ability of an antioxidant to donate an electron and neutralize the stable DPPH radical.[7][23] The reduction of DPPH is observed as a color change from violet to yellow, which is quantified by measuring the decrease in absorbance.

Methodology:

- Reagent Preparation:
  - Prepare a 0.1 mM solution of DPPH in methanol. Store in an amber bottle at 4°C.
  - Prepare a stock solution of **Prodelphinidin B2** (e.g., 1 mg/mL) in methanol.

- Prepare serial dilutions of the **Prodelphinidin B2** stock solution to create a range of test concentrations (e.g., 1, 5, 10, 25, 50, 100 µg/mL).
- Ascorbic acid or Trolox should be used as a positive control and prepared similarly.
- Assay Procedure (96-well plate format):
  - To each well, add 100 µL of the **Prodelphinidin B2** dilution or control.
  - Add 100 µL of the 0.1 mM DPPH solution to each well.
  - For the blank, add 100 µL of methanol instead of the test sample.
  - Incubate the plate in the dark at room temperature for 30 minutes.
- Measurement:
  - Measure the absorbance at 517 nm using a microplate reader.
- Calculation:
  - Calculate the percentage of radical scavenging activity using the formula: % Inhibition =  $[(\text{Abs\_control} - \text{Abs\_sample}) / \text{Abs\_control}] * 100$
  - Plot the % Inhibition against the concentration and determine the IC<sub>50</sub> value (the concentration required to scavenge 50% of DPPH radicals).

## Protocol 2: In Vitro Collagenase Inhibition Assay

Principle: This assay measures the ability of an ingredient to inhibit the activity of collagenase, an enzyme that degrades collagen.<sup>[14][16]</sup> The assay uses a synthetic peptide substrate (FALGPA) that mimics collagen. When cleaved by collagenase, the resulting product can be measured spectrophotometrically.

Methodology:

- Reagent Preparation:
  - Prepare Tricine buffer (50 mM, pH 7.5, containing 400 mM NaCl and 10 mM CaCl<sub>2</sub>).

- Dissolve Collagenase from *Clostridium histolyticum* in the buffer.
- Dissolve the substrate N-(3-[2-Furyl]acryloyl)-Leu-Gly-Pro-Ala (FALGPA) in the buffer.
- Prepare a stock solution and serial dilutions of **Prodelphinidin B2** in the buffer.
- Epigallocatechin gallate (EGCG) is a suitable positive control.[15]
- Assay Procedure (96-well plate format):
  - Add 20 µL of the **Prodelphinidin B2** dilution or control to each well.
  - Add 40 µL of the collagenase solution and incubate at 37°C for 15 minutes.
  - Initiate the reaction by adding 100 µL of the FALGPA substrate solution.
- Measurement:
  - Immediately measure the absorbance at 340 nm and continue to read every 5 minutes for 20 minutes.
- Calculation:
  - Determine the rate of reaction (V) from the slope of the absorbance vs. time graph.
  - Calculate the percentage of collagenase inhibition: % Inhibition =  $[(V_{\text{control}} - V_{\text{sample}}) / V_{\text{control}}] * 100$
  - Determine the IC<sub>50</sub> value.

## Protocol 3: Cellular Anti-Inflammatory Activity (IL-6 Release)

Principle: This cell-based assay evaluates the ability of **Prodelphinidin B2** to reduce the secretion of the pro-inflammatory cytokine IL-6 from skin cells (e.g., human keratinocytes, HaCaT) stimulated with an inflammatory agent like lipopolysaccharide (LPS).[11][12] The amount of IL-6 released into the cell culture medium is quantified using an Enzyme-Linked Immunosorbent Assay (ELISA).

## Methodology:

- Cell Culture:
  - Culture human keratinocytes (or HaCaT cells) in appropriate media until they reach ~80% confluency.
  - Seed the cells into a 24-well plate and allow them to adhere overnight.
- Treatment:
  - Pre-treat the cells with various non-cytotoxic concentrations of **Prodelphinidin B2** for 2 hours. A separate cytotoxicity assay (e.g., MTT) should be performed beforehand to determine the appropriate concentration range.[23]
  - Induce inflammation by adding LPS (e.g., 1 µg/mL) to the wells (except for the negative control group) and co-incubate with **Prodelphinidin B2** for 24 hours.
  - Dexamethasone can be used as a positive control.[11]
- Sample Collection & Measurement:
  - After incubation, collect the cell culture supernatant from each well.
  - Centrifuge the supernatant to remove any cellular debris.
  - Quantify the concentration of IL-6 in the supernatant using a commercially available Human IL-6 ELISA kit, following the manufacturer's instructions.
- Calculation:
  - Calculate the percentage reduction in IL-6 secretion compared to the LPS-only treated group.  $\% \text{ Reduction} = [(IL-6\_LPS - IL-6\_sample) / IL-6\_LPS] * 100$

## Data Presentation

All quantitative results should be summarized in clear, concise tables for easy comparison and interpretation.

Table 1: In Vitro Bioactivity Summary for **Prodelphinidin B2**

Assay	Endpoint	Result (Prodelphinidin B2)	Positive Control	Result (Control)
DPPH Scavenging	IC <sub>50</sub> (µg/mL)	[Insert Value]	Ascorbic Acid	[Insert Value]
Collagenase Inhibition	IC <sub>50</sub> (µg/mL)	[Insert Value]	EGCG	[Insert Value]
Tyrosinase Inhibition	IC <sub>50</sub> (µg/mL)	[Insert Value]	Kojic Acid	[Insert Value]
IL-6 Release (at X µg/mL)	% Reduction	[Insert Value]	Dexamethasone	[Insert Value]

## Conclusion

**Prodelphinidin B2** is a scientifically compelling active ingredient for modern cosmetic formulations. Its well-documented antioxidant, anti-inflammatory, and specific enzyme-inhibiting properties provide a strong basis for its use in anti-aging, skin-soothing, and brightening applications. The protocols detailed in this guide offer a robust framework for substantiating these effects, enabling formulators to develop high-efficacy products backed by verifiable scientific data. Proper formulation strategies, particularly concerning stability and delivery, are paramount to harnessing the full potential of this powerful botanical molecule.

## References

- MDPI. (2024, September 30). Harmonizing In Vitro Techniques for Anti-Aging Cosmetic Ingredient Assessment: A Comprehensive Review. Available from: [\[Link\]](#)
- MDPI. (2023, April 20). In Vitro Models for Anti-Aging Efficacy Assessment: A Critical Update in Dermocosmetic Research. Available from: [\[Link\]](#)
- QACS Lab. (2025, December 9). The Importance of Antioxidant Testing in the Cosmetic Industry. Available from: [\[Link\]](#)

- ResearchGate. (2025, October 11). Harmonizing In Vitro Techniques for Anti-Aging Cosmetic Ingredient Assessment: A Comprehensive Review. Available from: [\[Link\]](#)
- PMC. (n.d.). In vitro techniques to assess the proficiency of skin care cosmetic formulations. Available from: [\[Link\]](#)
- ResearchGate. (n.d.). In Vitro Models for Anti-Aging Efficacy Assessment. Available from: [\[Link\]](#)
- QACS Lab. (n.d.). In Vitro Testing services. Available from: [\[Link\]](#)
- CD Formulation. (n.d.). In Vitro Anti-Aging Test. Available from: [\[Link\]](#)
- Ovid. (n.d.). Methods for evaluation of cosmetic antioxidant capacity. Available from: [\[Link\]](#)
- Juniper Publishers. (2021, May 28). In vitro Methods to Substantiate the Antioxidant and Antipollution Claims of a Cosmetic Formulation Enriched with Vitamin. Available from: [\[Link\]](#)
- Syntivia. (n.d.). In vitro tests soothing & calming effects in cosmetics. Available from: [\[Link\]](#)
- Wikipedia. (n.d.). Prodelphinidin. Available from: [\[Link\]](#)
- Wiley Online Library. (2025, August 7). Preparation of PEG-modified proanthocyanidin liposome and its application in cosmetics. Available from: [\[Link\]](#)
- ResearchGate. (2020, May 5). (PDF) Evaluation of anti-inflammatory properties of cosmetic products and ingredients using in vitro human keratinocytes and reconstructed human epidermis. Available from: [\[Link\]](#)
- ResearchGate. (n.d.). Chemical structure of prodelphinidin B-2 3'-O-gallate isolated from green tea leaf. Available from: [\[Link\]](#)
- PubMed. (n.d.). Toxicological studies on procyanidin B-2 for external application as a hair growing agent. Available from: [\[Link\]](#)
- IIVS. (n.d.). Inflammatory Cytokine Expression. Available from: [\[Link\]](#)

- FooDB. (2010, April 8). Showing Compound **Prodelphinidin B2 3,3'-digallate** (FDB016765). Available from: [[Link](#)]
- PMC. (2023, May 5). Naturally-Occurring Tyrosinase Inhibitors Classified by Enzyme Kinetics and Copper Chelation. Available from: [[Link](#)]
- MDPI. (2021, December 15). A Practical Approach for the In Vitro Safety and Efficacy Assessment of an Anti-Ageing Cosmetic Cream Enriched with Functional Compounds. Available from: [[Link](#)]
- Wikiphyto. (2012, January 1). Prodelphinidines. Available from: [[Link](#)]
- PubMed. (2005, October 15). Procyanidin B2 has anti- and pro-oxidant effects on metal-mediated DNA damage. Available from: [[Link](#)]
- Formula Botanica. (2025, November 20). The formulator's guide to antioxidants in cosmetics. Available from: [[Link](#)]
- eose. (n.d.). Research Section Toxicological Studies on Procyanidin B-2 for External Application as a Hair Growing Agent. Available from: [[Link](#)]
- PMC. (n.d.). Prodifferentiation, Anti-Inflammatory and Antiproliferative Effects of Delphinidin, a Dietary Anthocyanidin, in a Full-Thickness Three-Dimensional Reconstituted Human Skin Model of Psoriasis. Available from: [[Link](#)]
- FooDB. (2010, April 8). Showing Compound Prodelphinidin B4 3'-gallate (FDB018851). Available from: [[Link](#)]
- PubMed. (2004, October 6). Prodelphinidin B-2 3,3'-di-O-gallate from Myrica rubra inhibits proliferation of A549 carcinoma cells via blocking cell cycle progression and inducing apoptosis. Available from: [[Link](#)]
- MDPI. (2017, October 13). Procyanidin B2 Protects Neurons from Oxidative, Nitrosative, and Excitotoxic Stress. Available from: [[Link](#)]
- PMC. (n.d.). Toxicological screening. Available from: [[Link](#)]

- PubMed. (n.d.). Prodifferentiation, anti-inflammatory and antiproliferative effects of delphinidin, a dietary anthocyanidin, in a full-thickness three-dimensional reconstituted human skin model of psoriasis. Available from: [\[Link\]](#)
- Taylor & Francis Online. (2022, February 2). Full article: Anthocyanins and Proanthocyanidins: Chemical Structures, Food Sources, Bioactivities, and Product Development. Available from: [\[Link\]](#)
- Caring Sunshine. (n.d.). Relationship: Skin and Delphinidin. Available from: [\[Link\]](#)
- MDPI. (2025, October 17). Proanthocyanidins as Therapeutic Agents in Inflammation-Related Skin Disorders. Available from: [\[Link\]](#)
- ResearchGate. (2025, October 30). (PDF) Proanthocyanidins as Therapeutic Agents in Inflammation-Related Skin Disorders. Available from: [\[Link\]](#)
- ScienceDirect. (n.d.). Syntheses of prodelphinidin B1, B2 and B4 and their antitumor activities against human PC-3 prostate cancer cell. Available from: [\[Link\]](#)
- PMC. (n.d.). Prodelphinidin B-2,3,3"-O-gallate via chemical oxidation of epigallocatechin-3-gallate shows high efficacy inhibiting triple-negative breast cancer cells. Available from: [\[Link\]](#)
- PMC. (n.d.). A comprehensive review on tyrosinase inhibitors. Available from: [\[Link\]](#)
- ResearchGate. (2025, August 7). Updating the research on prodelphinidins from dietary sources. Available from: [\[Link\]](#)
- Google Patents. (n.d.). WO2006011640A1 - Method for analyzing oligomeric proanthocyanidin (opc).
- Malaysian Journal of Fundamental and Applied Sciences. (2021, December 3). Tyrosinase inhibition, antioxidant activity and total phenolic content of selected Mimosaceae pericarps ethanolic extracts. Available from: [\[Link\]](#)
- Taylor & Francis Online. (n.d.). Procyanidin B2 – Knowledge and References. Available from: [\[Link\]](#)
- MDPI. (2009, May 26). An Updated Review of Tyrosinase Inhibitors. Available from: [\[Link\]](#)

- MDPI. (n.d.). Tyrosinase Inhibitory Activity of Crude Procyanidin Extract from Green Soybean Seed and the Stability of Bioactive Compounds in an Anti-Aging Skin Care Formulation. Available from: [[Link](#)]
- MDPI. (n.d.). Anti-Inflammatory and Anticancer Effects of Anthocyanins in In Vitro and In Vivo Studies. Available from: [[Link](#)]
- ResearchGate. (n.d.). Application of anthocyanins in cosmetics for beauty and modification.... Available from: [[Link](#)]

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## Sources

- 1. Prodelphinidines — Wikiphyto [[wikiphyto.org](http://wikiphyto.org)]
- 2. Prodelphinidin - Wikipedia [[en.wikipedia.org](http://en.wikipedia.org)]
- 3. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 4. Prodelphinidin B-2 3,3'-di-O-gallate from Myrica rubra inhibits proliferation of A549 carcinoma cells via blocking cell cycle progression and inducing apoptosis - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 5. [mdpi.com](https://www.mdpi.com) [[mdpi.com](https://www.mdpi.com)]
- 6. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 7. The Importance of Antioxidant Testing in the Cosmetic Industry [[cosmeticsbusiness.com](https://www.cosmeticsbusiness.com)]
- 8. [mdpi.com](https://www.mdpi.com) [[mdpi.com](https://www.mdpi.com)]
- 9. Procyanidin B2 has anti- and pro-oxidant effects on metal-mediated DNA damage - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 10. Naturally-Occurring Tyrosinase Inhibitors Classified by Enzyme Kinetics and Copper Chelation - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 11. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 12. [mdpi.com](https://www.mdpi.com) [[mdpi.com](https://www.mdpi.com)]

- 13. Prodifferentiation, Anti-Inflammatory and Antiproliferative Effects of Delphinidin, a Dietary Anthocyanidin, in a Full-Thickness Three-Dimensional Reconstituted Human Skin Model of Psoriasis - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 14. [mdpi.com](https://mdpi.com) [[mdpi.com](https://mdpi.com)]
- 15. [mdpi.com](https://mdpi.com) [[mdpi.com](https://mdpi.com)]
- 16. In vitro techniques to assess the proficiency of skin care cosmetic formulations - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 17. A comprehensive review on tyrosinase inhibitors - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 18. [formulabotanica.com](https://formulabotanica.com) [[formulabotanica.com](https://formulabotanica.com)]
- 19. [researchgate.net](https://researchgate.net) [[researchgate.net](https://researchgate.net)]
- 20. Toxicological studies on procyanidin B-2 for external application as a hair growing agent - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 21. [eeose.com](https://eeose.com) [[eeose.com](https://eeose.com)]
- 22. Toxicological screening - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 23. [juniperpublishers.com](https://juniperpublishers.com) [[juniperpublishers.com](https://juniperpublishers.com)]
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